

An In-depth Technical Guide to the Physical Properties of 1,2-Diiodobutane

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Compound of Interest

Compound Name: 1,2-Diiodobutane

Cat. No.: B15469301

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This guide provides a comprehensive overview of the key physical properties of **1,2-diiodobutane**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in the field of drug development, presenting quantitative data in a clear, tabular format and detailing the experimental protocols for the determination of these properties.

Core Physical Properties

1,2-Diiodobutane is a halogenated alkane with the chemical formula $C_4H_8I_2$. Its physical characteristics are crucial for its handling, application in synthesis, and for predicting its behavior in various chemical processes.

Quantitative Data Summary

The primary physical properties of **1,2-diiodobutane** are summarized in the table below for quick reference.

Physical Property	Value	Units	Conditions
Boiling Point	230.1	°C	at 760 mmHg
Density	2.337	g/mL	Not Specified

Experimental Protocols

The following sections detail the standard experimental methodologies that can be employed to determine the boiling point and density of **1,2-diiodobutane**. While specific experimental data for this compound is not extensively published, these general procedures are widely accepted for liquid organic compounds.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[1] For an accurate determination of the boiling point of **1,2-diiodobutane**, two common methods are the Simple Distillation Method and the Thiele Tube Method.

1. Simple Distillation Method

This method is suitable when a relatively larger sample volume (at least 5 mL) is available and can also serve as a purification step.^{[1][2]}

- **Apparatus:** A round-bottom flask, a condenser, a receiving flask, a thermometer, a heating mantle, and boiling chips.
- **Procedure:**
 - Place approximately 10 mL of **1,2-diiodobutane** and a few boiling chips into the round-bottom flask.
 - Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
 - Begin heating the flask gently with the heating mantle.
 - Observe the temperature as the liquid begins to boil and the vapor rises.
 - The boiling point is the stable temperature at which the liquid is actively distilling and condensing into the receiving flask.^[2]
 - Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.^[1]

2. Thiele Tube Method

This micro-method is ideal when only a small amount of the substance is available.[\[3\]](#)

- Apparatus: A Thiele tube, a thermometer, a small test tube (or fusion tube), a capillary tube sealed at one end, a rubber band or wire for attachment, and a heat source (Bunsen burner or oil bath).
- Procedure:
 - Fill the small test tube with **1,2-diodobutane** to a depth of about 1-2 cm.
 - Place the sealed capillary tube into the test tube with the open end submerged in the liquid.
 - Attach the test tube to the thermometer using a rubber band, ensuring the bulb of the thermometer is level with the sample.
 - Insert the thermometer and attached tube into the Thiele tube, which is filled with a high-boiling point oil (like mineral oil or silicone oil).
 - Gently heat the side arm of the Thiele tube.[\[3\]](#)
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - Continue heating until a steady stream of bubbles is observed, then remove the heat.
 - The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube.[\[3\]](#)[\[4\]](#)

Determination of Density

Density is a fundamental physical property defined as the mass of a substance per unit volume. For a liquid like **1,2-diodobutane**, this can be accurately determined using straightforward laboratory techniques.

1. Direct Measurement Method

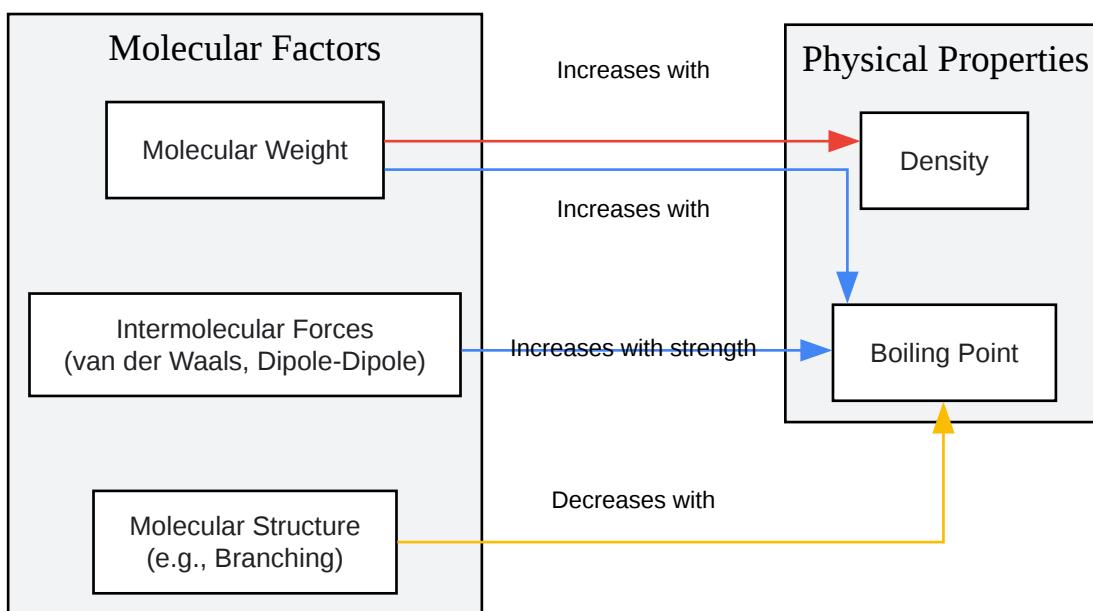
This is the most common and direct method for determining the density of a liquid.

- Apparatus: A graduated cylinder (e.g., 10 mL or 25 mL), and an analytical balance.
- Procedure:
 - Measure and record the mass of a clean, dry graduated cylinder.
 - Carefully add a known volume of **1,2-diodobutane** to the graduated cylinder (e.g., 5.0 mL). Read the volume from the bottom of the meniscus.
 - Measure and record the combined mass of the graduated cylinder and the **1,2-diodobutane**.
 - Calculate the mass of the **1,2-diodobutane** by subtracting the mass of the empty graduated cylinder from the combined mass.
 - Calculate the density by dividing the mass of the liquid by the volume measured.
 - For improved accuracy, this procedure should be repeated multiple times, and the average density calculated.

Factors Influencing Physical Properties

The boiling point and density of haloalkanes are influenced by several molecular factors.

Understanding these relationships is crucial for predicting the properties of related compounds.



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Caption: Logical relationships of factors influencing the physical properties of haloalkanes.

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